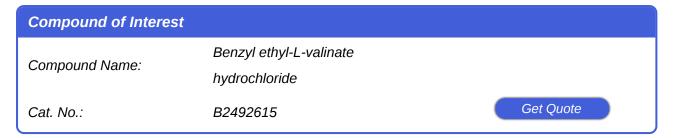




Spectroscopic Data for Benzyl ethyl-L-valinate Hydrochloride: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data for **Benzyl ethyl-L-valinate hydrochloride** (CAS No. 1259396-60-5), a valine derivative. The document details expected data from Nuclear Magnetic Resonance (NMR), High-Performance Liquid Chromatography (HPLC), and Liquid Chromatography-Mass Spectrometry (LC-MS) analyses, along with the experimental protocols for obtaining this information. This guide is intended to be a valuable resource for researchers and professionals engaged in the synthesis, characterization, and quality control of this compound.

Spectroscopic Data Summary

The following tables summarize the expected quantitative data from NMR, HPLC, and LC-MS analyses of **Benzyl ethyl-L-valinate hydrochloride**.

Table 1: ¹H NMR Spectroscopic Data



Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.30-7.45	m	5H	Phenyl-H
~5.20	S	2H	-CH ₂ - (Benzyl)
~4.20	q	2H	-O-CH ₂ - (Ethyl)
~3.90	d	1H	α-СН
~2.30	m	1H	β-СН
~1.25	t	3H	-CH₃ (Ethyl)
~1.00	d	6H	-CH(CH₃)₂

Note: Expected shifts in a typical deuterated solvent like DMSO- d_6 or CDCl₃. The amino (-NH₃+) proton signal may be broad and its chemical shift can vary.

Table 2: HPLC Purity Data

Parameter	Value
Column	C18, 4.6 x 150 mm, 5 μm
Mobile Phase	Acetonitrile:Water with 0.1% TFA (Gradient)
Flow Rate	1.0 mL/min
Detection	UV at 210 nm
Retention Time	~5.8 min
Purity	≥98%

Table 3: LC-MS Data



Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Mass Analyzer	Quadrupole
[M+H] ⁺ (Calculated)	238.1494
[M+H]+ (Observed)	238.1491

Experimental Protocols

Detailed methodologies for the spectroscopic analyses are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To elucidate the molecular structure of Benzyl ethyl-L-valinate hydrochloride.

Instrumentation: 400 MHz NMR Spectrometer

Sample Preparation: Approximately 10 mg of the compound was dissolved in 0.7 mL of Deuterated Dimethyl Sulfoxide (DMSO-d₆).

¹H NMR Acquisition Parameters:

Pulse Sequence: zg30

Number of Scans: 16

Acquisition Time: 3.98 seconds

Relaxation Delay: 1.0 second

Data Processing: The resulting Free Induction Decay (FID) was processed with a line broadening of 0.3 Hz and manually phased and baseline corrected. Chemical shifts were referenced to the residual solvent peak.

High-Performance Liquid Chromatography (HPLC)

Objective: To determine the purity of Benzyl ethyl-L-valinate hydrochloride.



Instrumentation: HPLC system with a UV detector.

Chromatographic Conditions:

- Column: C18 reverse-phase column (4.6 x 150 mm, 5 μm particle size).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
- Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in Acetonitrile.
- Gradient Program:
 - o 0-1 min: 5% B
 - o 1-10 min: 5% to 95% B
 - o 10-12 min: 95% B
 - 12-12.1 min: 95% to 5% B
 - 12.1-15 min: 5% B
- Flow Rate: 1.0 mL/min.
- Column Temperature: 25 °C.
- Detection Wavelength: 210 nm.
- Injection Volume: 10 μL.

Sample Preparation: A sample solution was prepared by dissolving the compound in the mobile phase at a concentration of approximately 1 mg/mL.

Liquid Chromatography-Mass Spectrometry (LC-MS)

Objective: To confirm the molecular weight of **Benzyl ethyl-L-valinate hydrochloride**.

Instrumentation: A Liquid Chromatography system coupled to a Mass Spectrometer with an Electrospray Ionization (ESI) source.



LC Conditions: The same chromatographic conditions as the HPLC method were used.

MS Conditions:

· Ionization Mode: ESI Positive.

Scan Range: m/z 100-500.

Capillary Voltage: 3.5 kV.

• Cone Voltage: 30 V.

• Source Temperature: 120 °C.

• Desolvation Temperature: 350 °C.

• Gas Flow: Nitrogen at 600 L/hr.

Visualizations

The following diagrams illustrate the workflow and logical connections of the described spectroscopic techniques.

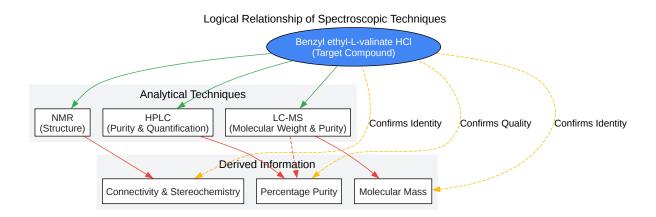


Experimental Workflow for Spectroscopic Analysis Sample Preparation Benzyl ethyl-L-valinate HCl Dissolution in Solvent Spectroscopic Analysis. HPLC Analysis NMR Analysis LC-MS Analysis Data Processing & Interpretation NMR Spectrum HPLC Chromatogram Mass Spectrum Final Characterization Structural Elucidation **Purity Assessment** Molecular Weight Confirmation

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Caption: Workflow for the spectroscopic analysis of Benzyl ethyl-L-valinate HCl.





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Caption: Relationship between spectroscopic techniques for compound characterization.

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